

Application Notes and Protocols: Ethyl 2-methyl-2-phenylpropanoate in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Ethyl 2-methyl-2-phenylpropanoate</i>
Cat. No.:	B022911

[Get Quote](#)

Abstract:

This document provides detailed application notes and experimental protocols for the evaluation of **Ethyl 2-methyl-2-phenylpropanoate** as a potential ingredient in fragrance formulations. Due to a lack of publicly available data on its olfactory properties, this document serves as a comprehensive guide for researchers, scientists, and drug development professionals to characterize its scent profile, performance, and stability. The protocols outlined herein are designed to generate the necessary data to determine the viability and optimal application of this compound in perfumery.

Physicochemical Properties

A summary of the known physicochemical properties of **Ethyl 2-methyl-2-phenylpropanoate** is presented in Table 1. This information is crucial for formulation development and safety considerations.

Property	Value	Source
Molecular Formula	$C_{12}H_{16}O_2$	
Molecular Weight	192.26 g/mol	---
CAS Number	2901-13-5	
Appearance	Colorless to light yellow liquid	
Purity	97%	
Storage Temperature	Room Temperature	
Boiling Point	Not available	---
Vapor Pressure	Not available	---
Solubility	Not available	---

Table 1: Physicochemical Properties of **Ethyl 2-methyl-2-phenylpropanoate**

Olfactory Characterization

As the specific odor profile of **Ethyl 2-methyl-2-phenylpropanoate** is not well-documented, a thorough sensory evaluation is required. The following protocols are designed to systematically characterize its scent.

Objective: To identify and quantify the olfactory characteristics of **Ethyl 2-methyl-2-phenylpropanoate**.

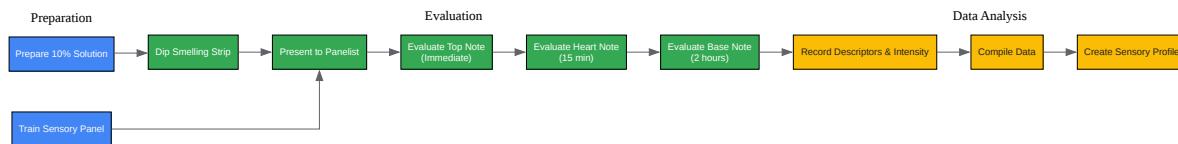
Materials:

- **Ethyl 2-methyl-2-phenylpropanoate** (97% purity or higher)
- Ethanol (perfumer's grade, odorless)
- Deionized water
- Glass vials with caps

- Perfumer's smelling strips (blotters)
- Odor-free environment (sensory evaluation booth)
- Trained sensory panel (8-10 members)

Procedure:

- Sample Preparation: Prepare a 10% solution of **Ethyl 2-methyl-2-phenylpropanoate** in perfumer's grade ethanol.
- Panelist Training: Briefly retrain panelists on a set of standard reference odorants representing different fragrance families (e.g., floral, fruity, woody, spicy) to calibrate their responses.
- Evaluation:
 - Dip a smelling strip into the 10% solution, ensuring it is saturated but not dripping.
 - Present the strip to each panelist in a double-blind, randomized order.
 - Ask panelists to describe the odor at three time points:
 - Top note: Immediately after dipping.
 - Heart note: After 15 minutes.
 - Base note: After 2 hours.
 - Panelists should record all perceived odor descriptors and rate their intensity on a scale of 1 (very weak) to 7 (very strong).
- Data Analysis: Compile the descriptors and intensity ratings. Create a sensory profile (spider web diagram) to visualize the dominant and minor scent characteristics.



[Click to download full resolution via product page](#)

Caption: Workflow for Olfactory Profile Characterization.

Objective: To determine the lowest concentration at which the odor of **Ethyl 2-methyl-2-phenylpropanoate** can be detected.

Materials:

- **Ethyl 2-methyl-2-phenylpropanoate**
- Odor-free air or nitrogen
- Dynamic dilution olfactometer
- Trained sensory panel

Procedure:

- Methodology: Employ the forced-choice ascending concentration series method (ASTM E679-19).
- Sample Presentation: Present panelists with three sniffing ports, two containing odor-free air and one containing a diluted concentration of the test substance.
- Ascending Concentrations: Start with a very low, sub-threshold concentration and gradually increase it in discrete steps.

- Panelist Task: At each concentration level, panelists must choose the port they believe contains the odorant.
- Threshold Definition: The individual threshold is the concentration at which a panelist gives two consecutive correct identifications. The group's odor detection threshold is the geometric mean of the individual thresholds.

Data Presentation:

Parameter	Value (to be determined)	Units
Odor Detection Threshold	ppm or $\mu\text{g}/\text{m}^3$	

Table 2: Odor Threshold of **Ethyl 2-methyl-2-phenylpropanoate**

Performance Evaluation in Fragrance Formulations

The performance of a fragrance ingredient is determined by its substantivity (longevity on a substrate) and its stability within a product base.

Objective: To evaluate the longevity of the scent of **Ethyl 2-methyl-2-phenylpropanoate** on different substrates.

Materials:

- 10% solution of **Ethyl 2-methyl-2-phenylpropanoate** in ethanol
- Substrates: smelling strips, cotton fabric, human skin
- Trained sensory panel

Procedure:

- Application: Apply a standardized amount of the 10% solution to each substrate.
- Evaluation: Have the sensory panel evaluate the odor intensity on each substrate at regular intervals (e.g., 0, 1, 2, 4, 8, and 24 hours).

- Rating: Panelists rate the intensity on a scale of 1 to 7.
- Data Analysis: Plot the average intensity ratings over time for each substrate to create a substantivity curve.

Data Presentation:

Time (hours)	Smelling Strip (Avg. Intensity)	Cotton Fabric (Avg. Intensity)	Human Skin (Avg. Intensity)
0			
1			
2			
4			
8			
24			

Table 3: Substantivity of **Ethyl 2-methyl-2-phenylpropanoate** on Various Substrates

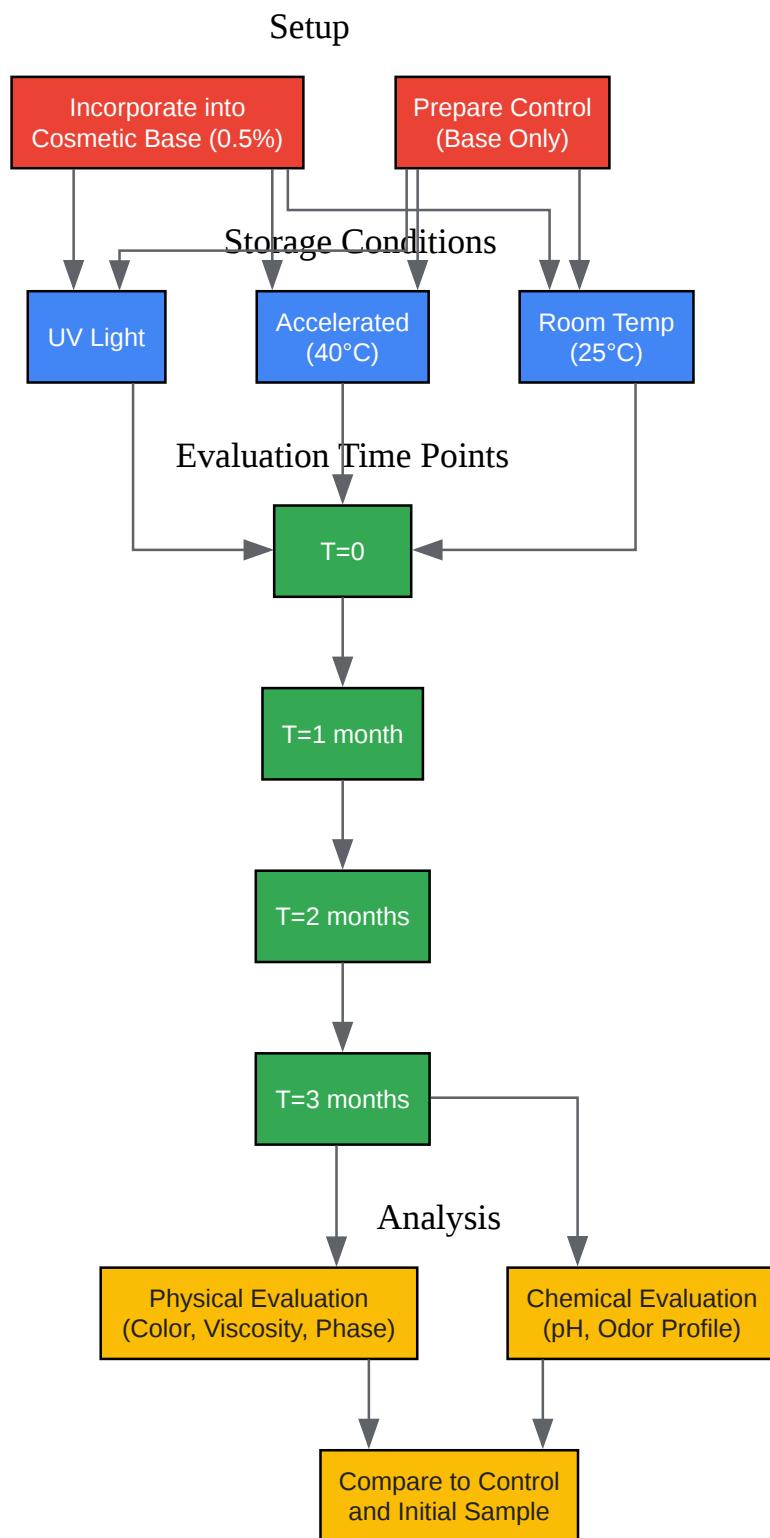
Objective: To assess the physical and chemical stability of **Ethyl 2-methyl-2-phenylpropanoate** in a representative cosmetic formulation.[\[1\]](#)

Materials:

- Ethyl 2-methyl-2-phenylpropanoate**
- Model cosmetic base (e.g., a simple oil-in-water emulsion)
- Control sample (cosmetic base without the fragrance ingredient)
- Storage chambers (controlled temperature and light)
- pH meter, viscometer, and other relevant analytical equipment

Procedure:

- Formulation: Incorporate **Ethyl 2-methyl-2-phenylpropanoate** into the cosmetic base at a typical concentration (e.g., 0.5% w/w).
- Storage Conditions: Store samples under various conditions:
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Room Temperature: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Light Exposure: UV light chamber
- Evaluation: At specified time points (e.g., 0, 1, 2, and 3 months), evaluate the following parameters for both the test and control samples:[1]
 - Physical: Color, clarity, viscosity, phase separation.
 - Chemical: pH, odor profile (compared to a fresh sample).
- Data Analysis: Record any significant changes compared to the control and the initial sample.

[Click to download full resolution via product page](#)

Caption: Workflow for Stability Testing.

Data Presentation:

Parameter	Condition	T=0	T=1 month	T=2 months	T=3 months
Color		40°C			
	25°C				
UV Light					
Odor Profile		40°C			
	25°C				
UV Light					
pH		40°C			
	25°C				
UV Light					
Viscosity (cP)		40°C			
	25°C				
UV Light					
Phase Separation		40°C			
	25°C				
UV Light					

Table 4: Stability of **Ethyl 2-methyl-2-phenylpropanoate** in a Cosmetic Base

Conclusion

Ethyl 2-methyl-2-phenylpropanoate is a compound with potential for use in fragrance applications, although its specific sensory characteristics are not currently well-documented in public literature. The experimental protocols provided in this document offer a systematic approach to thoroughly evaluate its odor profile, intensity, substantivity, and stability. The data

generated from these studies will be essential for determining its suitability and optimal use levels in various fragrance formulations, providing a solid foundation for its potential inclusion in the perfumer's palette. It is recommended that all evaluations are conducted in comparison with well-known fragrance materials to benchmark its performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Ethyl 2-methyl-2-phenylpropanoate in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b022911#application-of-ethyl-2-methyl-2-phenylpropanoate-in-fragrance-formulation>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com